

Early-stage research on thiazinamium chloride

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Compound of Interest

Compound Name: Thiazinamium chloride

Cat. No.: B1663478

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Core Chemical Properties and Synthesis

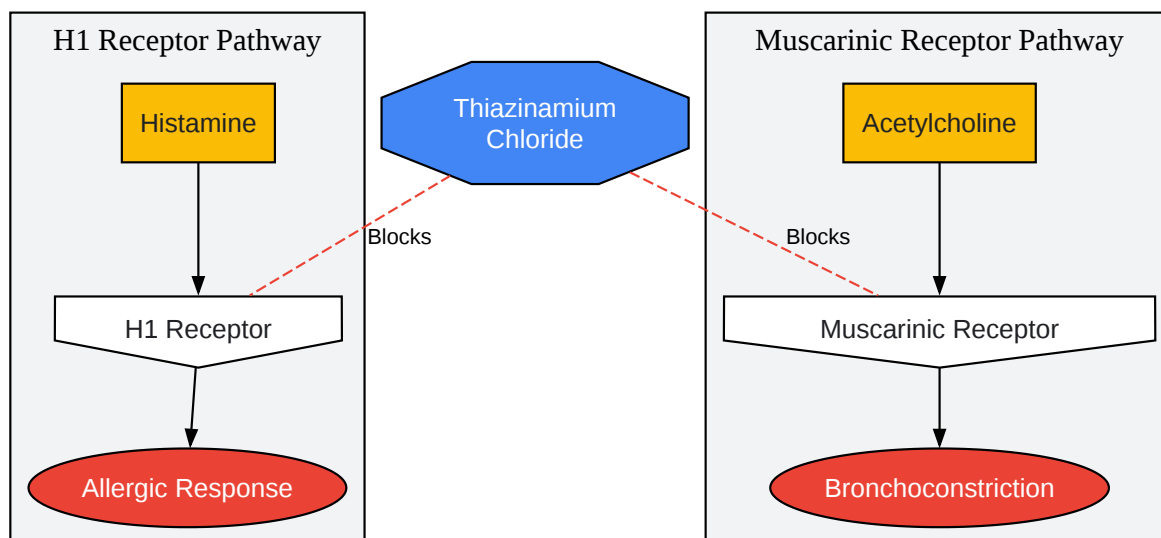
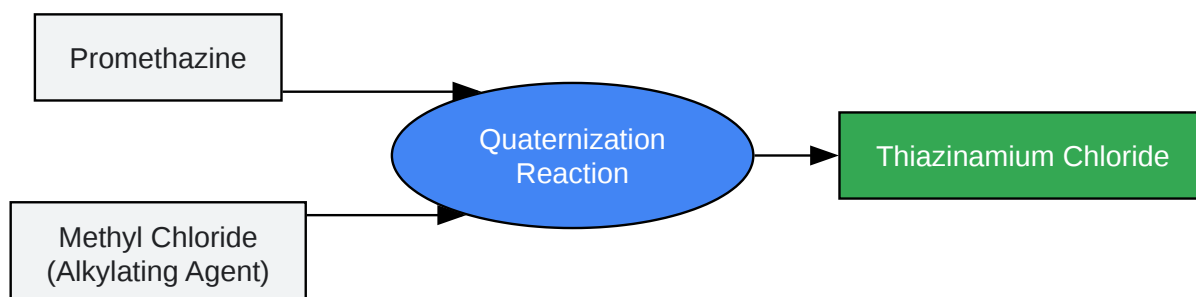
Thiazinamium chloride, a quaternary ammonium derivative of promethazine, belongs to the phenothiazine class of compounds.^{[1][2]} Its chemical structure confers specific pharmacological properties, including poor systemic absorption, which makes it a candidate for localized applications.^[2]

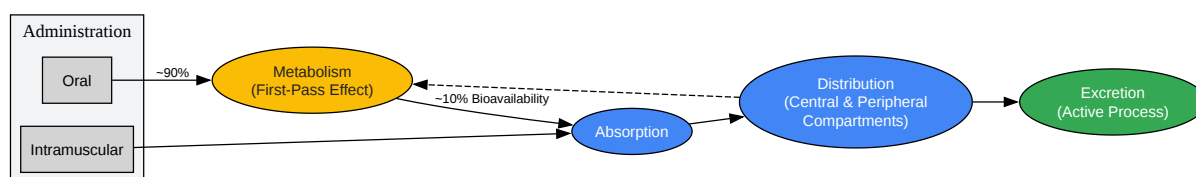
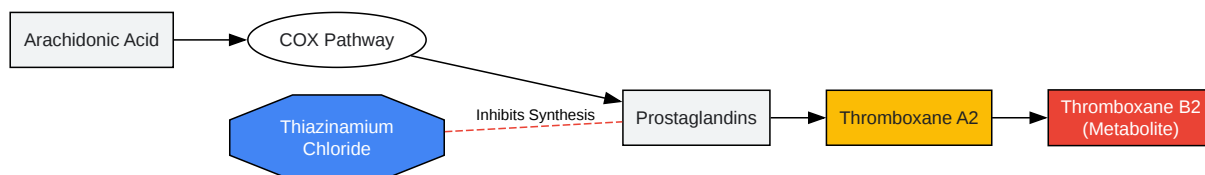
Table 1: Chemical and Physical Properties of **Thiazinamium Chloride**

Property	Value	Reference
IUPAC Name	trimethyl(1-phenothiazin-10-ylpropan-2-yl)azanum;chloride	^[1]
Molecular Formula	C ₁₈ H ₂₃ ClN ₂ S	^{[1][3][4]}
Molecular Weight	334.9 g/mol	^{[1][4]}
CAS Number	4320-13-2	^{[1][4]}
Appearance	Solid	^[4]
Melting Point	267 °C	^[4]
Solubility	Soluble in DMSO	^[4]

Synthesis Pathway

The most common route for synthesizing **thiazinamium chloride** is through the methylation of promethazine.[1][2] This reaction involves the quaternization of the tertiary amine in the promethazine side chain using an alkylating agent like methyl chloride.[1][2]





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References

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